Application Notes & Protocols for the Quantification of N-Isopropylphthalimide

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Compound of Interest

Compound Name:	*N-Isopropylphthalimide*
CAS No.:	*304-17-6*
Cat. No.:	*B1672283*

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Abstract: This document provides a comprehensive guide to the analytical quantification of **N-Isopropylphthalimide** (CAS No: 304-17-6), a compound relevant in synthetic chemistry and as a potential process-related impurity in pharmaceutical manufacturing.[1][2] We present detailed protocols for three robust analytical techniques: High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and Quantitative Nuclear Magnetic Resonance (qNMR) spectroscopy. The causality behind experimental choices, detailed step-by-step protocols, and guidelines for method validation are discussed to ensure scientific integrity and reliable, reproducible results for researchers, scientists, and drug development professionals.

Introduction: The Imperative for Accurate Quantification

N-Isopropylphthalimide ($C_{11}H_{11}NO_2$) is a derivative of phthalimide, often used as an intermediate in organic synthesis.[2] In the context of pharmaceutical development, related phthalimide structures can be precursors or impurities in the synthesis of active pharmaceutical

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ingredients (APIs). The stringent guidelines set by regulatory bodies like the International Council for Harmonisation (ICH) and the U.S. Food and Drug Administration (FDA) mandate the precise identification and quantification of such impurities to ensure the safety and efficacy of drug products.[3][4][5]

The choice of an analytical method is contingent on the sample matrix, required sensitivity, and the specific goals of the analysis—be it routine quality control, stability testing, or impurity profiling. This guide details three orthogonal and powerful techniques to provide a complete analytical toolkit for **N-Isopropylphthalimide**.

High-Performance Liquid Chromatography (HPLC-UV/DAD)

Principle & Rationale: High-Performance Liquid Chromatography is the workhorse of pharmaceutical analysis for its robustness, precision, and high-resolution capabilities.[6] For **N-Isopropylphthalimide**, a non-volatile compound possessing a strong UV chromophore (the phthalimide ring system), Reverse-Phase HPLC (RP-HPLC) with UV or Diode-Array Detection (DAD) is the method of choice. The separation is based on the differential partitioning of the analyte between a non-polar stationary phase (e.g., C18) and a polar mobile phase.[7] The DAD allows for spectral analysis of the peak, confirming its identity and assessing its purity.

Experimental Protocol: RP-HPLC

2.1.1 Instrumentation & Materials

- HPLC System: Quaternary pump, autosampler, thermostatted column compartment, and Diode Array Detector (DAD) or UV Detector.
- Reagents: Acetonitrile (HPLC Grade), Water (HPLC Grade or Milli-Q), Phosphoric Acid or Formic Acid (Analytical Grade).[1][8]
- Reference Standard: **N-Isopropylphthalimide**, purity ≥98%.

2.1.2 Chromatographic Conditions The following conditions provide a robust starting point for method development.

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Parameter	Recommended Setting	Rationale
Column	C18, 250 mm x 4.6 mm, 5 µm	Provides excellent retention and resolution for aromatic compounds.
Mobile Phase	Acetonitrile : Water (50:50, v/v)	A common mobile phase for moderate polarity compounds; adjust ratio to optimize retention time.[9]
pH Modifier	0.1% Phosphoric Acid or Formic Acid in Water	Ensures protonation of silanols, leading to improved peak symmetry. Formic acid is preferred for MS compatibility. [1]
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column, balancing analysis time and pressure.
Column Temp.	30 °C	Ensures reproducible retention times by minimizing viscosity fluctuations.
Injection Vol.	10 µL	A typical volume to balance sensitivity and peak shape.
Detection	DAD at 220 nm	The phthalimide moiety exhibits strong absorbance at lower UV wavelengths. A DAD allows for full spectral acquisition.

2.1.3 Standard & Sample Preparation

- Standard Stock Solution (1000 µg/mL): Accurately weigh 50 mg of **N-Isopropylphthalimide** reference standard into a 50 mL volumetric flask. Dissolve and dilute to volume with acetonitrile.

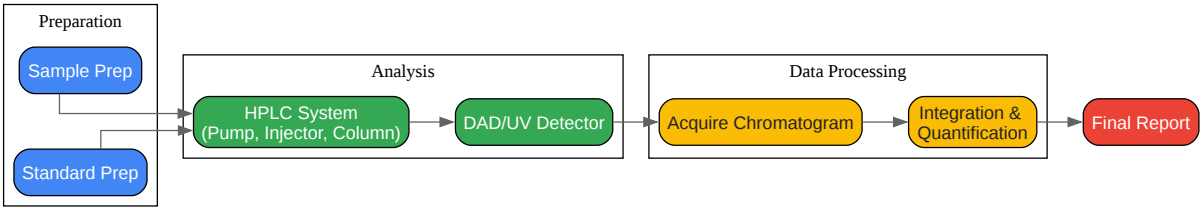
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- Calibration Standards (1-100 µg/mL): Perform serial dilutions of the stock solution with the mobile phase to prepare a minimum of five calibration standards.
- Sample Preparation: Accurately weigh a sample containing **N-Isopropylphthalimide**. Dissolve it in a suitable solvent (acetonitrile is a good first choice) and dilute with the mobile phase to bring the expected analyte concentration within the calibration range. Filter the final solution through a 0.45 µm syringe filter before injection.

2.1.4 Analysis & Quantification

- Equilibrate the HPLC system until a stable baseline is achieved.
- Inject the calibration standards in sequence from lowest to highest concentration.
- Inject the prepared sample solutions. Bracketing with calibration standards is recommended for long sequences.[8]
- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Determine the concentration of **N-Isopropylphthalimide** in the sample by interpolating its peak area from the linear regression of the calibration curve.

HPLC Workflow Diagram



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Caption: Workflow for the quantitative analysis of **N-Isopropylphthalimide** by HPLC.

Gas Chromatography-Mass Spectrometry (GC-MS)

Principle & Rationale: GC-MS is a powerful technique that combines the superior separation capability of gas chromatography with the highly specific detection of mass spectrometry. It is ideal for the analysis of volatile and thermally stable compounds. **N-Isopropylphthalimide** is amenable to GC analysis, and MS detection provides definitive structural confirmation via its characteristic fragmentation pattern, making this method highly specific and sensitive.[10][11]

Experimental Protocol: GC-MS

3.1.1 Instrumentation & Materials

- GC-MS System: Gas chromatograph with a split/splitless injector coupled to a mass spectrometer (e.g., quadrupole).
- Reagents: Ethyl Acetate or Acetonitrile (GC Grade), Helium (99.999% purity).
- Reference Standard: **N-Isopropylphthalimide**, purity ≥98%.

3.1.2 GC-MS Conditions These parameters are a solid foundation for analyzing **N-Isopropylphthalimide**.

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Parameter	Recommended Setting	Rationale
Column	HP-5ms (or equivalent), 30 m x 0.25 mm, 0.25 µm film	A non-polar 5% phenyl-methylpolysiloxane column is versatile and suitable for a wide range of semi-volatile compounds.[9][10]
Carrier Gas	Helium at 1.0 mL/min (constant flow)	Inert carrier gas providing good chromatographic efficiency.
Inlet Temp.	250 °C	Ensures rapid and complete vaporization of the analyte.
Injection Mode	Split (e.g., 20:1) or Splitless	Use split mode for concentrations >10 µg/mL to avoid column overload. Use splitless for trace analysis.[12]
Oven Program	100 °C (hold 1 min), ramp at 15 °C/min to 280 °C (hold 5 min)	A temperature ramp ensures good separation from other components and sharp peak shapes.
MS Source Temp.	230 °C	Standard temperature for robust ionization.
MS Quad Temp.	150 °C	Standard temperature for stable mass filtering.
Ionization	Electron Ionization (EI) at 70 eV	Standard EI energy produces reproducible fragmentation patterns for library matching.[10]
Acquisition	Full Scan (m/z 40-400) and/or SIM	Full scan for identification. Selected Ion Monitoring (SIM) of characteristic ions (e.g., m/z 189, 174, 147) for enhanced

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	sensitivity and quantification. [2]

3.1.3 Standard & Sample Preparation

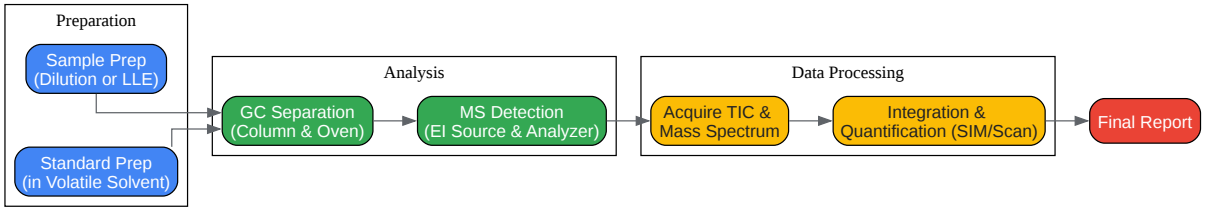
- Standard Stock Solution (1000 µg/mL): Accurately weigh 25 mg of **N-Isopropylphthalimide** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with ethyl acetate.
- Calibration Standards (0.1-25 µg/mL): Perform serial dilutions of the stock solution with ethyl acetate.
- Sample Preparation: If the sample is a solid, dissolve it in ethyl acetate to an appropriate concentration. For complex matrices, a liquid-liquid extraction (LLE) may be necessary.[13] [14] For example, dilute the sample in water, then extract with ethyl acetate. Dry the organic layer with anhydrous sodium sulfate before analysis.

3.1.4 Analysis & Quantification

- Inject a solvent blank to ensure system cleanliness.
- Inject the series of calibration standards to establish linearity and response.
- Inject the prepared sample solutions.
- Identify the **N-Isopropylphthalimide** peak by its retention time and by comparing its mass spectrum with a reference spectrum. The molecular ion should be at m/z 189, with a likely base peak at m/z 174 ($[M-CH_3]^+$).[2]
- Quantify using the peak area from the Total Ion Chromatogram (TIC) or, for higher sensitivity, the Extracted Ion Chromatogram (EIC) of a specific ion (e.g., m/z 174).

GC-MS Workflow Diagram

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Caption: Workflow for the quantitative analysis of **N-Isopropylphthalimide** by GC-MS.

Quantitative NMR (qNMR) Spectroscopy

Principle & Rationale: Quantitative NMR (qNMR) is a primary analytical method where the integrated signal intensity of a resonance is directly proportional to the number of nuclei contributing to that signal.[15] Unlike chromatographic techniques, qNMR does not require a reference standard of the analyte itself for determining purity; instead, a certified internal standard of known purity and concentration is used.[16] This makes qNMR an exceptionally accurate method for purity assessment and for qualifying chromatographic reference standards.

Experimental Protocol: ^{1}H-qNMR

4.1.1 Instrumentation & Materials

- NMR Spectrometer: 400 MHz or higher, equipped with a probe capable of automated tuning and matching.
- Reagents: Deuterated solvent (e.g., Chloroform-d, $CDCl_3$), high-purity internal standard (e.g., Maleic Acid, Dimethyl Sulfone). The standard must have sharp signals in a region free of analyte signals.[16]
- Equipment: High-precision analytical balance.

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4.1.2 NMR Acquisition Parameters For accurate quantification, acquisition parameters must be carefully selected to ensure full signal relaxation.

Parameter	Recommended Setting	Rationale
Pulse Program	Standard 90° pulse (zg30 or similar)	Simple and robust pulse sequence for quantitative analysis.
Relaxation Delay (D1)	≥ 5 x T_1 (longest)	CRITICAL: Must be at least 5 times the spin-lattice relaxation time (T_1) of the slowest relaxing proton (analyte or standard) to ensure complete relaxation and accurate integration. A value of 30-60 seconds is a safe starting point.
Number of Scans	16 to 64	Sufficient scans to achieve an adequate signal-to-noise ratio (S/N > 250:1 recommended).
Solvent	Chloroform-d ($CDCl_3$)	N-Isopropylphthalimide is soluble in $CDCl_3$, which provides a clean spectral window.
Temperature	298 K (25 °C)	Stable temperature must be maintained for consistency.

4.1.3 Sample Preparation

- Accurately weigh ~20 mg of the **N-Isopropylphthalimide** sample into a clean vial using a 5-place analytical balance. Record the exact weight (W_analyte).
- Accurately weigh ~10 mg of the internal standard (e.g., Maleic Acid) into the same vial. Record the exact weight (W_std).

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- Dissolve the mixture in ~0.7 mL of the deuterated solvent. Ensure complete dissolution.
- Transfer the solution to a clean, dry NMR tube.

4.1.4 Analysis & Quantification

- Acquire the ^{1}H-NMR spectrum using the quantitative parameters.
- Process the spectrum (Fourier transform, phase correction, and baseline correction).
- Identify a well-resolved signal for the analyte and a signal for the internal standard.
  - Analyte: The septet from the isopropyl CH proton (~4.5 ppm) or the aromatic protons (~7.8 ppm) are good candidates.
  - Standard (Maleic Acid): The olefinic protons will appear as a sharp singlet (~6.3 ppm in DMSO-d6, check for $CDCl_3$).
- Carefully integrate the selected analyte signal (Int_analyte) and the standard signal (Int_std).
- Calculate the purity of the **N-Isopropylphthalimide** sample using the following equation:

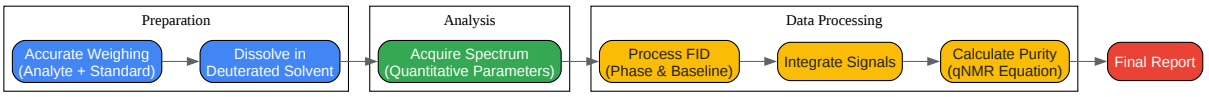
  Purity (%) = (Int_analyte / Int_std) * (N_std / N_analyte) * (MW_analyte / MW_std) * (W_std / W_analyte) * P_std

  Where:

  - N = Number of protons for the integrated signal (e.g., N_analyte = 1 for the CH septet)
  - MW = Molecular Weight (**N-Isopropylphthalimide** = 189.21 g/mol)[2]
  - W = Weight
  - P_std = Purity of the internal standard (as a percentage)

qNMR Workflow Diagram

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Caption: Workflow for purity determination of **N-Isopropylphthalimide** by qNMR.

Method Validation Guidelines

Any analytical method intended for regulatory submission or routine quality control must be validated to demonstrate its suitability.[4][17] Validation should be performed according to ICH Q2(R2) guidelines.[18] The common aspects of validation are summarized below.[3]

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Parameter	Objective
Specificity	To demonstrate that the method can unequivocally assess the analyte in the presence of other components (impurities, degradants, matrix).[3]
Linearity	To verify that the method's response is directly proportional to the analyte concentration over a specified range.
Range	The interval between the upper and lower analyte concentrations for which the method has suitable linearity, accuracy, and precision.[5]
Accuracy	The closeness of the test results to the true value, often assessed by spike/recovery studies.
Precision	The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample (repeatability, intermediate precision).
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
Robustness	A measure of the method's capacity to remain unaffected by small, deliberate variations in method parameters (e.g., pH, flow rate, temperature).

Summary & Method Comparison

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The choice of analytical technique depends on the specific application. This table provides a high-level comparison to guide the selection process.

Attribute	HPLC-UV/DAD	GC-MS	qNMR
Specificity	Good (based on RT); Excellent with DAD	Excellent (based on RT and mass spectrum)	Excellent (based on unique chemical shifts)
Sensitivity	High (µg/mL to ng/mL)	Very High (ng/mL to pg/mL)	Moderate (mg/mL range)
Quantitation	Relative (requires specific ref. std.)	Relative (requires specific ref. std.)	Absolute/Primary (requires internal std.)
Sample Prep	Simple to Moderate	Simple to Complex (LLE)	Very Simple
Throughput	High	High	Low to Moderate
Primary Use	Routine QC, stability, impurity profiling	Trace analysis, identification, confirmation	Purity of reference standards, structural confirmation
Cost	Moderate	High	High

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